

# Introduction: Navigating the Chemistry and Hazards of a Key Building Block

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## Compound of Interest

Compound Name: (2-Bromo-5-methylphenyl)methanol

Cat. No.: B1524077

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**(2-Bromo-5-methylphenyl)methanol** is a substituted aromatic alcohol that serves as a valuable intermediate in organic synthesis, particularly within the realms of pharmaceutical and materials science research. Its molecular structure, featuring a brominated toluene core with a hydroxymethyl group, provides multiple reaction sites for constructing more complex molecules. However, the same reactivity and structural features that make it a useful synthetic building block also necessitate a comprehensive understanding of its hazard profile.

This guide, intended for researchers, scientists, and drug development professionals, moves beyond a standard Safety Data Sheet (SDS) to provide a deeper, field-proven perspective on safely managing **(2-Bromo-5-methylphenyl)methanol** in a laboratory setting. As Senior Application Scientists, our goal is not just to present protocols, but to explain the causality behind them, ensuring that every procedure is a self-validating system for safety and scientific integrity.





## Hazard Identification and GHS Classification

The primary hazards associated with **(2-Bromo-5-methylphenyl)methanol** stem from its irritant properties and potential for harm upon exposure. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these risks at a glance.

The presence of the brominated aromatic ring and the alcohol functional group contributes to its irritant nature. Aromatic halides can interfere with biological processes, while the alcohol

group can lead to localized irritation. It is crucial to recognize that even solid compounds can present inhalation risks if they are dusty or become airborne during handling.

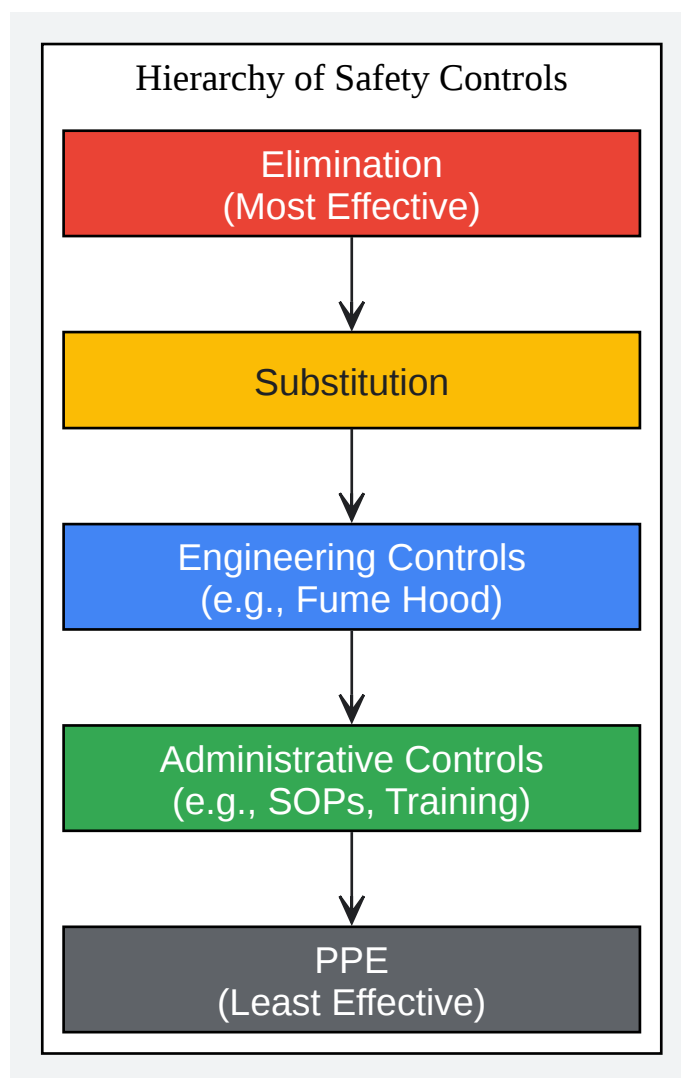
Table 1: GHS Classification for **(2-Bromo-5-methylphenyl)methanol**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Classification	Hazard Statement	Code	Pictogram
Acute Toxicity, Oral (Category 4)	Harmful if swallowed	H302	 alt text
Skin Corrosion/Irritation (Category 2)	Causes skin irritation	H315	 alt text
Serious Eye Damage/Eye Irritation (Category 2A)	Causes serious eye irritation	H319	 alt text
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	May cause respiratory irritation	H335	 alt text

Signal Word:Warning[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Proactive Risk Mitigation: Engineering Controls and Personal Protective Equipment (PPE)

A foundational principle of laboratory safety is the "Hierarchy of Controls," which prioritizes the most effective measures for risk reduction. This framework is essential for managing the hazards of **(2-Bromo-5-methylphenyl)methanol**.



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Caption: Hierarchy of Controls for risk mitigation.

For this compound, engineering and administrative controls, followed by rigorous use of PPE, form the core of a safe handling strategy.

## Mandatory Engineering Controls

All work involving the handling of solid **(2-Bromo-5-methylphenyl)methanol** or its solutions must be conducted in a certified chemical fume hood. This is non-negotiable. The fume hood provides critical protection against the inhalation of fine particulates and vapors, which can cause respiratory irritation.[3][5] Ensure the sash is kept at the lowest practical height to maximize capture velocity.

## Personal Protective Equipment (PPE) Protocol

Proper PPE is the final barrier between the researcher and the chemical.

- **Hand Protection:** Wear nitrile gloves. Given that skin contact can cause irritation and potential absorption, gloves are essential.<sup>[3]</sup> Always inspect gloves for tears or punctures before use and practice proper removal technique to avoid contaminating your skin.
- **Eye Protection:** Chemical safety goggles are mandatory. Standard safety glasses with side shields may not provide adequate protection from splashes or airborne dust.<sup>[6]</sup>
- **Protective Clothing:** A flame-resistant lab coat must be worn and fully buttoned. Ensure it is laundered professionally and not taken home.<sup>[4]</sup>
- **Respiratory Protection:** While a fume hood is the primary control, if an emergency situation arises outside of the hood where dust or vapors may be generated, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.<sup>[6]</sup>

## Standard Operating Procedure (SOP): Weighing and Handling

Adherence to a strict, validated protocol for handling **(2-Bromo-5-methylphenyl)methanol** is critical to prevent exposure.

**Objective:** To accurately weigh and transfer the solid compound while minimizing exposure and contamination.

**Materials:**

- **(2-Bromo-5-methylphenyl)methanol** in its original container
- Analytical balance (located within a fume hood or a ventilated balance enclosure)
- Spatula
- Weighing paper or boat
- Receiving flask or vessel

- Waste container for contaminated materials

#### Step-by-Step Methodology:

- Preparation: Don all required PPE (goggles, lab coat, nitrile gloves). Confirm that the chemical fume hood is operational and airflow is adequate.
- Staging: Place all necessary equipment (balance, spatula, weigh boat, receiving vessel, waste container) inside the fume hood. This prevents the need to move contaminated items in and out of the controlled space.
- Dispensing: Carefully open the container of **(2-Bromo-5-methylphenyl)methanol**. Use a clean spatula to transfer the desired amount of solid onto the weigh boat on the balance. Perform this action slowly and deliberately to prevent the generation of airborne dust.
- Transfer: Once the desired mass is weighed, carefully transfer the solid from the weigh boat into the receiving vessel.
- Cleanup: Immediately place the used weigh boat and any contaminated wipes into the designated solid waste container. Clean the spatula thoroughly.
- Sealing: Tightly close the primary container of **(2-Bromo-5-methylphenyl)methanol**.
- Post-Handling: Remove gloves using the proper technique and dispose of them. Wash hands thoroughly with soap and water.<sup>[3]</sup>

## Emergency Response and First Aid

Preparedness is key to mitigating the harm from an accidental exposure. All personnel must be familiar with the location of safety showers and eyewash stations.

## Exposure Protocols

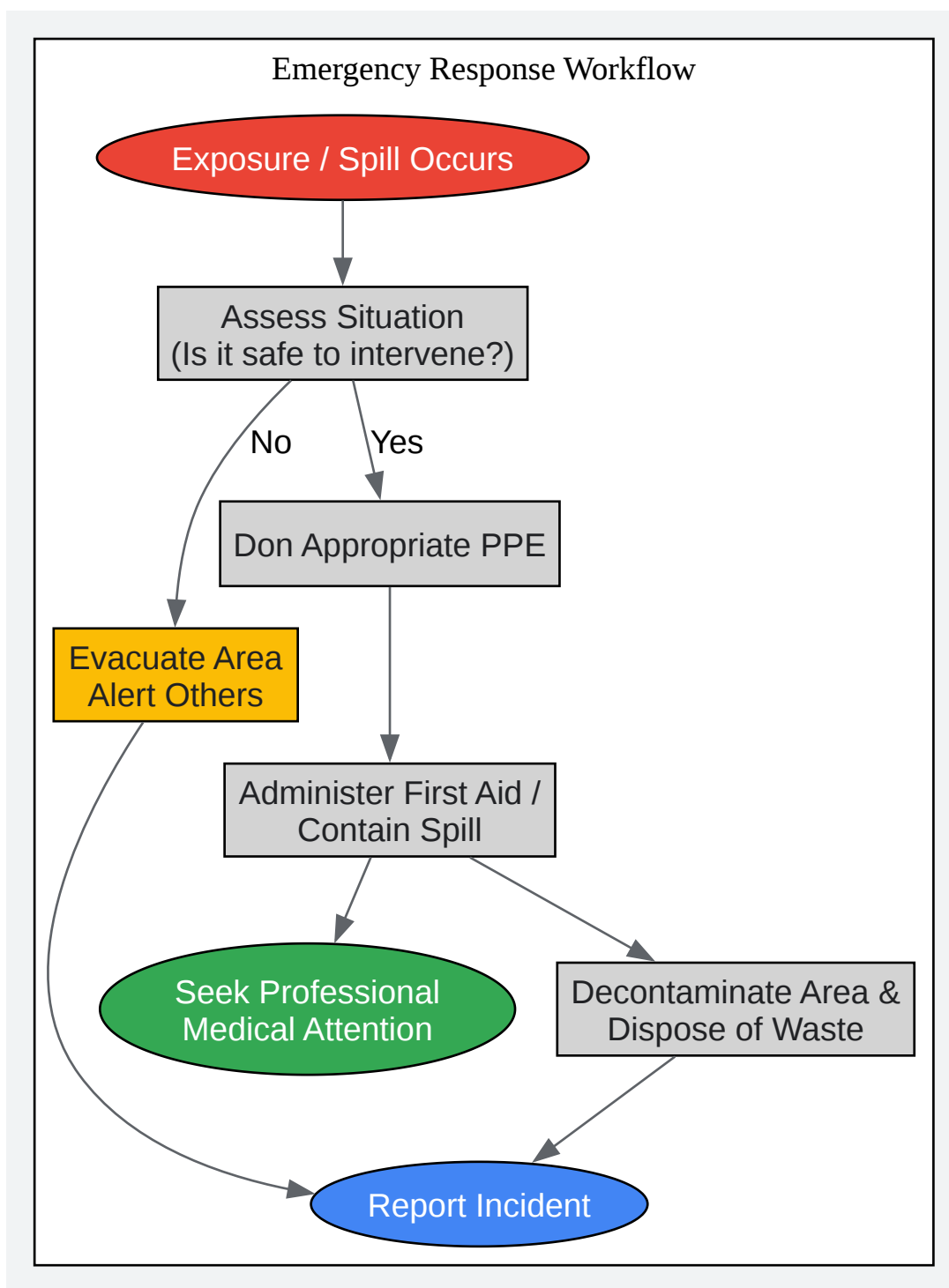
- Inhalation: Immediately move the affected person to fresh air.<sup>[7]</sup> If breathing is difficult or has stopped, trained personnel should provide artificial respiration or oxygen. Seek immediate medical attention.<sup>[8][9]</sup>

- Skin Contact: Remove all contaminated clothing immediately.<sup>[7]</sup> Flush the affected skin with copious amounts of water for at least 15 minutes.<sup>[4]</sup> If irritation develops or persists, seek medical attention.<sup>[8]</sup>
- Eye Contact: Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.<sup>[4]</sup><sup>[6]</sup> Remove contact lenses if present and easy to do so.<sup>[9]</sup> Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.<sup>[4]</sup><sup>[10]</sup> Rinse the mouth with water and have the person drink a few glasses of water. Never give anything by mouth to an unconscious person.<sup>[11]</sup> Call a poison control center or seek immediate medical attention.

## Accidental Release and Spill Management

For a small spill of the solid material within a fume hood:

- Wear appropriate PPE.
- Gently sweep up the material with a brush and dustpan, avoiding dust generation.
- Place the collected material and cleaning tools into a sealed, labeled container for hazardous waste disposal.
- Wipe the area with a damp cloth, and dispose of the cloth in the same waste container.
- Do not allow the spilled material to enter drains or waterways.<sup>[4]</sup><sup>[11]</sup>



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Caption: Decision workflow for emergency response.

## Storage, Disposal, and Physical Properties

Proper long-term management of the chemical is essential for laboratory safety.

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[4][10]</sup> Keep it away from incompatible materials such as strong oxidizing agents.<sup>[6]</sup>
- **Disposal:** Dispose of unused material and contaminated waste through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations.

Table 2: Physicochemical Properties of **(2-Bromo-5-methylphenyl)methanol**

Property	Value	Source
CAS Number	727985-37-7	<sup>[12]</sup>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	<sup>[1][13]</sup>
Molecular Weight	201.06 g/mol	<sup>[1]</sup>
Appearance	Solid (form may vary)	N/A
XlogP (predicted)	1.5	<sup>[13]</sup>

## Conclusion

**(2-Bromo-5-methylphenyl)methanol** is a compound with a well-defined but manageable hazard profile. Its risks, primarily centered on its irritant properties, can be effectively controlled through the diligent application of the hierarchy of controls. By integrating robust engineering solutions like fume hoods, mandating correct PPE, and adhering to validated handling and emergency protocols, researchers can confidently and safely utilize this important chemical intermediate to advance their scientific objectives.

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